

In-Depth Technical Guide: 2-Butenedioic Acid (2Z)-, 1-Octadecyl Ester

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Compound of Interest

Compound Name: 2-Butenedioic acid (2Z)-, 1-octadecyl ester

Cat. No.: B3048549

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Butenedioic acid (2Z)-, 1-octadecyl ester** (CAS No. 2424-62-6), also known as monostearyl maleate or octadecyl hydrogen maleate. This document consolidates information on its commercial availability, physicochemical properties, synthesis, and applications, with a focus on its use in pharmaceuticals and materials science.

Core Compound Information

2-Butenedioic acid (2Z)-, 1-octadecyl ester is a monoester of maleic acid and stearyl alcohol. Its amphiphilic nature, possessing both a hydrophilic carboxylic acid group and a long hydrophobic octadecyl chain, makes it a valuable compound in various scientific and industrial applications.

Physicochemical Properties

The following table summarizes the key quantitative data for **2-Butenedioic acid (2Z)-, 1-octadecyl ester**, compiled from various commercial suppliers and chemical databases.

Property	Value	Citations
CAS Number	2424-62-6	[1] [2] [3] [4]
Molecular Formula	C ₂₂ H ₄₀ O ₄	[1] [2] [3] [4]
Molecular Weight	368.55 g/mol	[1] [2] [3] [4]
Appearance	White Solid	[3]
Melting Point	79-81 °C	[3] [5]
Purity	>95% (HPLC)	
Storage Conditions	2-8°C, in an amber vial under an inert atmosphere	[3]
Solubility	Practically insoluble in water.	[1] [2] [3] [4]
IUPAC Name	(2Z)-4-(octadecyloxy)-4-oxobut-2-enoic acid	[2]
Synonyms	Monostearyl maleate, Octadecyl hydrogen maleate, Mono-Stearyl maleate	[2] [3]

Commercial Suppliers

A number of chemical suppliers offer **2-Butenedioic acid (2Z)-, 1-octadecyl ester**, typically for research and development purposes. The following table lists some of the key commercial suppliers.

Supplier	Product Name	Purity/Grade	Available Quantities
Sigma-Aldrich	Monostearyl Maleate	Pharmaceutical Secondary Standard, CRM	200 mg, 500 mg
Biosynth	Monostearyl maleate	-	-
Clearsynth	Monostearyl Maleate	High Quality	Custom
Simson Pharma	Monostearyl Maleate	Accompanied by Certificate of Analysis	In Stock
Pharmaffiliates	Monostearyl Maleate	-	Please enquire
Veeprho	Monostearyl Maleate	Reference Standard (USP, EMA, JP, BP)	In Stock
BOC Sciences	Monostearyl Maleate	-	Please enquire
U.S. Pharmacopeia	Monostearyl Maleate	USP Reference Standard	100 mg

Experimental Protocols

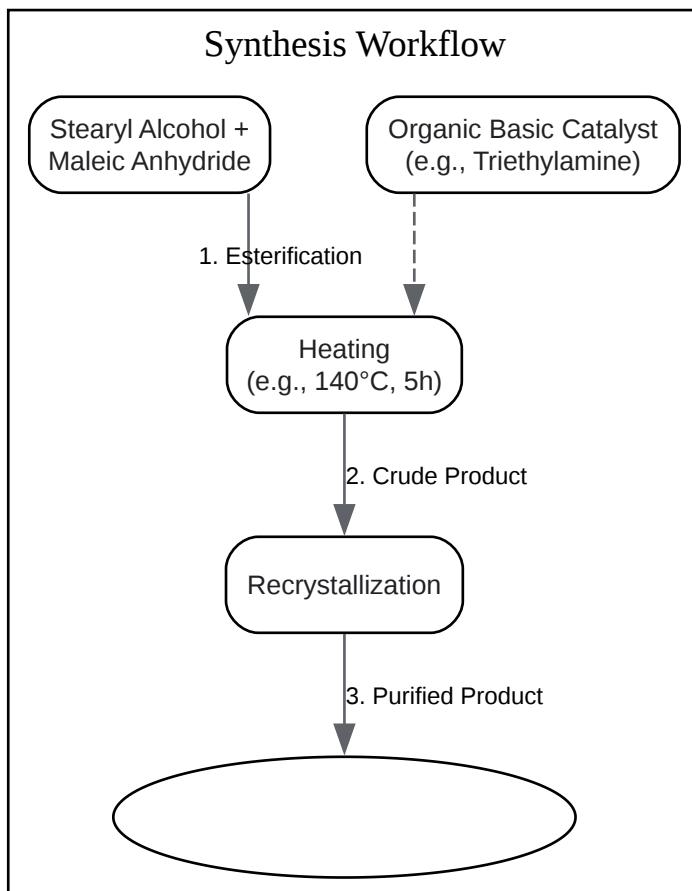
Synthesis of 2-Butenedioic acid (2Z)-, 1-octadecyl ester

A general method for the synthesis of monostearyl maleate involves the esterification of maleic anhydride with stearyl alcohol.

Methodology:

- **Reactant Preparation:** In a suitable reaction vessel, dissolve stearyl alcohol in an appropriate solvent.
- **Addition of Maleic Anhydride:** Add maleic anhydride to the solution. An organic basic catalyst, such as triethylamine, can be introduced to facilitate the reaction at lower temperatures.
- **Reaction Conditions:** The reaction mixture is heated. One cited method suggests a reaction temperature of 140°C for 5 hours.

- Purification: After the reaction is complete, the product is purified by recrystallization from a suitable solvent to yield the final product.

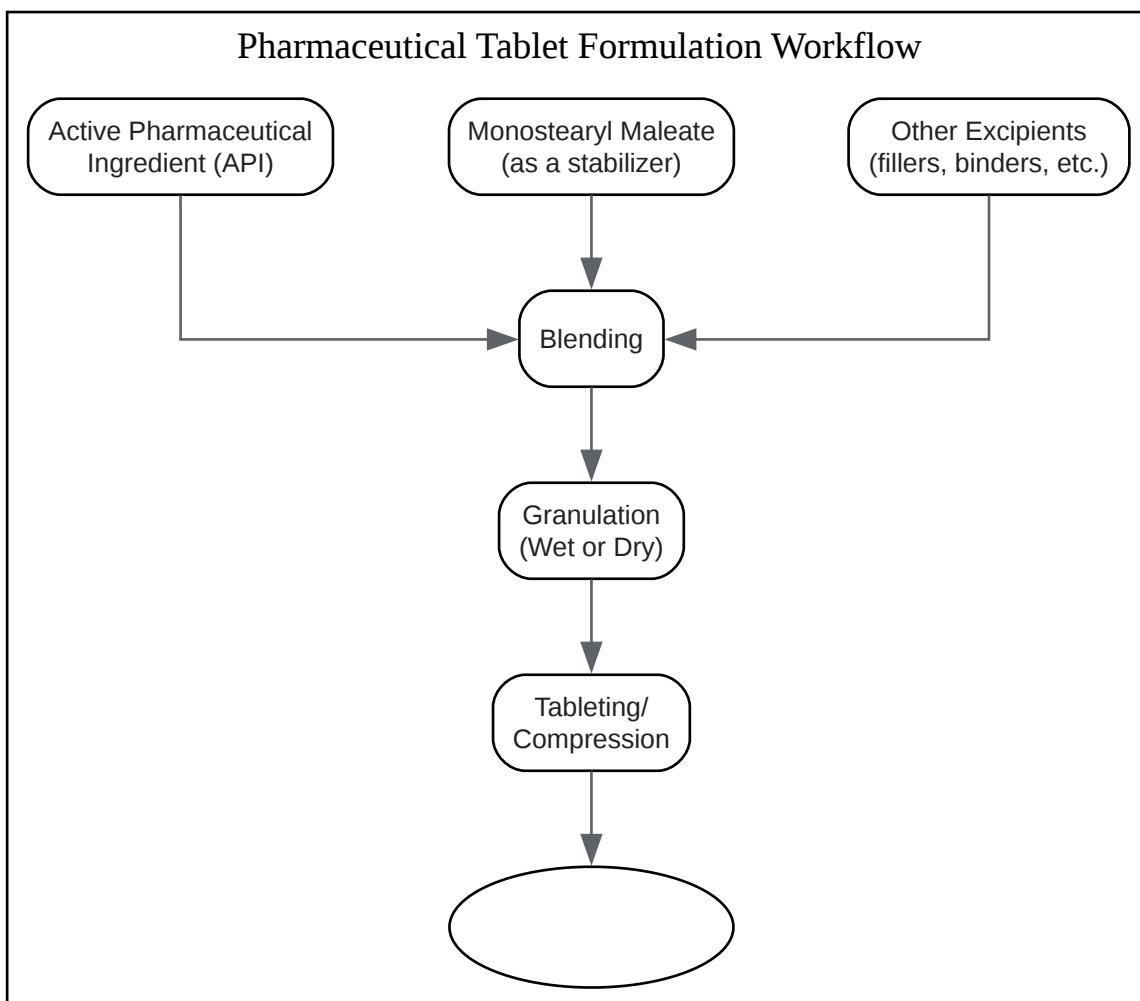


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*Synthesis Workflow for **2-Butenedioic acid (2Z)-, 1-octadecyl ester**.*

Applications in Research and Development Pharmaceutical Excipient

Monostearyl maleate is utilized as a pharmaceutical excipient in the manufacturing of tablets and capsules.^[1] Its primary role is to enhance the chemical stability of active pharmaceutical ingredients (APIs).^[1] For instance, it has been used to improve the stability of metoprolol succinate and sodium-dependent glucose co-transporter 2 inhibitors.^[1] While specific formulation protocols are often proprietary, the general workflow for incorporating such an excipient in tablet manufacturing is outlined below.

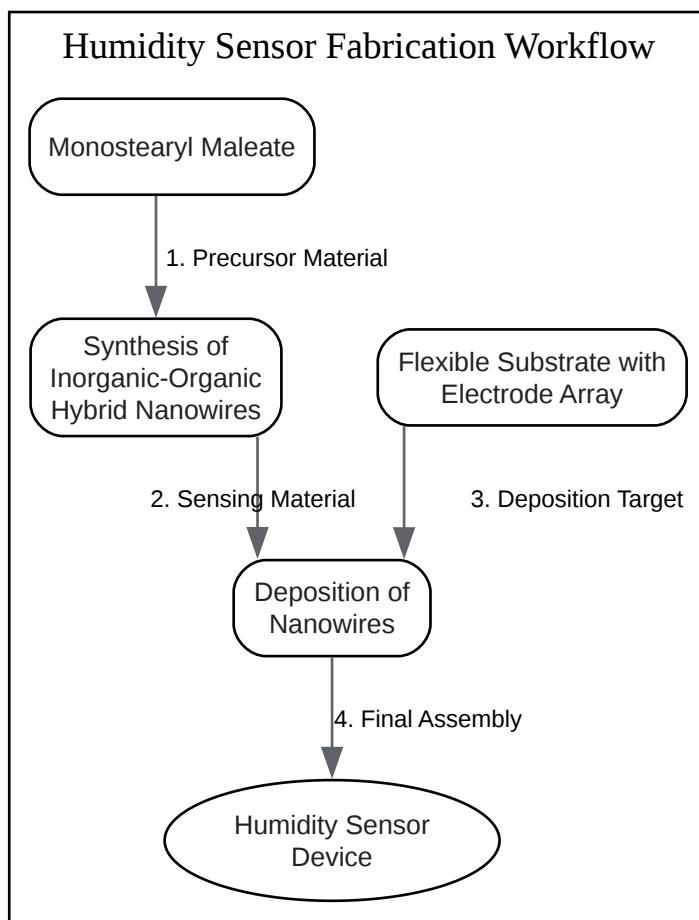


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General Workflow for Tablet Formulation using Monostearyl Maleate.

Materials Science: Humidity Sensors

This compound serves as a precursor in the synthesis of inorganic-organic hybrid nanowires, which have applications in the fabrication of humidity sensors. The long octadecyl chain can influence the self-assembly and surface properties of the resulting nanomaterials, which are critical for their sensing capabilities. The fabrication of such sensors typically involves the deposition of the sensing material onto an electrode array.



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Fabrication Workflow for a Humidity Sensor.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the public domain literature detailing the direct interaction of **2-Butenedioic acid (2Z)-, 1-octadecyl ester** with specific cellular signaling pathways. One supplier note mentions its potential to inhibit alopecia areata, with a proposed but unconfirmed mechanism of action related to particle size or protonation.^[1] Another source indicates that in lipid membrane experiments, monostearyl maleate could increase cell membrane permeability, which is a property relevant to drug delivery systems. However, a definitive mechanism or signaling cascade has not been elucidated. Researchers investigating the biological effects of this compound should consider its amphiphilic properties and potential to interact with cell membranes and lipid-mediated signaling processes.

Conclusion

2-Butenedioic acid (2Z)-, 1-octadecyl ester is a commercially available compound with established applications in pharmaceutical formulations as a stabilizing excipient and in materials science for the development of humidity sensors. While general synthesis and application workflows are understood, detailed, publicly available experimental protocols and a clear understanding of its biological mechanism of action remain areas for further investigation. This guide provides a foundational understanding for researchers and professionals working with this versatile molecule.

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